

# Cletoquine-d4 CAS number and supplier information

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## Compound of Interest

Compound Name: Cletoquine-d4

Cat. No.: B3025792

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## Cletoquine-d4: A Technical Guide for Researchers

An In-depth Technical Guide on the Core Applications and Methodologies for **Cletoquine-d4** in Analytical Research.

This technical guide provides a comprehensive overview of **Cletoquine-d4**, a deuterated analog of desethylhydroxychloroquine, for researchers, scientists, and drug development professionals. This document details its chemical properties, suppliers, and its primary application as an internal standard in bioanalytical methods. Furthermore, it presents detailed experimental protocols and quantitative data to facilitate its use in a laboratory setting.

## Core Concepts: Introduction to Cletoquine-d4

**Cletoquine-d4** is a stable isotope-labeled version of Cletoquine (also known as desethylhydroxychloroquine), which is an active metabolite of the antimalarial and immunomodulatory drug, hydroxychloroquine.<sup>[1][2][3]</sup> Due to its structural similarity and mass difference from the unlabeled analyte, **Cletoquine-d4** is an ideal internal standard for quantitative analysis by mass spectrometry-based methods, such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).<sup>[2][4]</sup> Its use is critical for correcting for variability in sample preparation and instrument response, thereby ensuring the accuracy and precision of analytical results.

## Chemical and Physical Properties

Property	Value
CAS Number	1854126-47-8
Synonyms	Desethylhydroxychloroquine-d4, (±)- Desethylhydroxychloroquine-d4, DHCQ-d4
Molecular Formula	C <sub>16</sub> H <sub>18</sub> D <sub>4</sub> ClN <sub>3</sub> O
Molecular Weight	311.8 g/mol
Appearance	Solid
Solubility	Soluble in DMF, DMSO, and Methanol
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>4</sub> )

## Commercial Suppliers

**Cletoquine-d4** is available from several reputable suppliers of research chemicals and analytical standards.

Supplier	Product Name
Cayman Chemical	Desethyl Hydroxychloroquine-d4
MedChemExpress	Cletoquine-d4 (Desethylhydroxychloroquine-d4)
LGC Standards	Cletoquine-d4
Toronto Research Chemicals	Desethyl-hydroxychloroquine-d4

## Experimental Protocols: Quantification of Hydroxychloroquine and its Metabolites

**Cletoquine-d4** is predominantly used as an internal standard in LC-MS/MS methods for the simultaneous quantification of hydroxychloroquine (HCQ) and its major metabolites, including

desethylhydroxychloroquine (DHCQ), desethylchloroquine (DCQ), and bisdesethylchloroquine (BDCQ) in biological matrices such as blood, plasma, and tissues.

## Sample Preparation: Protein Precipitation

A common and straightforward method for extracting the analytes from biological samples is protein precipitation.

Protocol:

- To 25  $\mu$ L of the biological sample (e.g., mouse blood or tissue homogenate), add 10  $\mu$ L of the internal standard working solution (**Cletoquine-d4**).
- Vortex the mixture for 30 seconds.
- Add 1 mL of ice-cold acetonitrile to precipitate the proteins.
- Vortex the sample again.
- Centrifuge the sample to pellet the precipitated proteins.
- Transfer the supernatant for LC-MS/MS analysis.

## Sample Preparation: Solid Phase Extraction (SPE)

For cleaner extracts, especially from complex matrices like plasma, solid-phase extraction is employed.

Protocol:

- Condition an appropriate SPE cartridge (e.g., HLB microelution plate).
- Load 20  $\mu$ L of the plasma sample, previously mixed with the internal standard solution (**Cletoquine-d4**).
- Wash the cartridge to remove interferences.
- Elute the analytes and the internal standard.

- Evaporate the eluate to dryness and reconstitute in the mobile phase for injection into the LC-MS/MS system.

## Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Conditions

The following tables summarize typical LC and MS conditions used for the analysis of hydroxychloroquine and its metabolites with **Cletoquine-d4** as an internal standard.

Table 1: Liquid Chromatography Parameters

Parameter	Condition
Column	Reversed-phase C18 or PFP column (e.g., 50 x 2.1 mm, 1.8 µm)
Mobile Phase A	0.1% or 0.2% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile or methanol
Flow Rate	0.25 - 0.5 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Table 2: Mass Spectrometry Parameters

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive Ion Mode
Detection Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (m/z) for Cletoquine-d4	314.1
Product Ion (m/z) for Cletoquine-d4	181.1
Precursor Ion (m/z) for Hydroxychloroquine	336.1 / 336.4
Product Ion (m/z) for Hydroxychloroquine	247.1 / 247.3
Precursor Ion (m/z) for Desethylhydroxychloroquine	308.1 / 308.5
Product Ion (m/z) for Desethylhydroxychloroquine	179.1 / 179.3

## Quantitative Data Summary

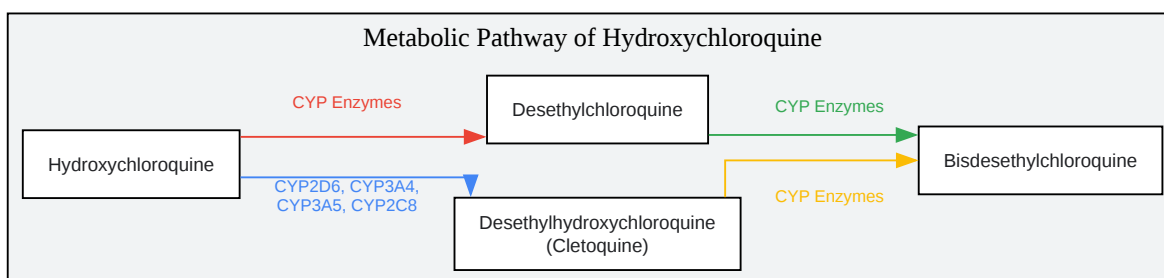
The use of **Cletoquine-d4** as an internal standard allows for the development of robust and reliable bioanalytical methods. The following table summarizes the performance characteristics of a typical LC-MS/MS method.

Table 3: Method Validation Parameters

Parameter	Hydroxychloroquine	Desethylhydroxychloroquine
Linearity Range (ng/mL)	2 - 1000	1 - 500
Correlation Coefficient (r <sup>2</sup> )	> 0.99	> 0.99
Intra-day Precision (%RSD)	< 15%	< 15%
Inter-day Precision (%RSD)	< 15%	< 15%
Accuracy (%)	Within ±15%	Within ±15%
Recovery (%)	88.9 - 94.4	88.6 - 92.9

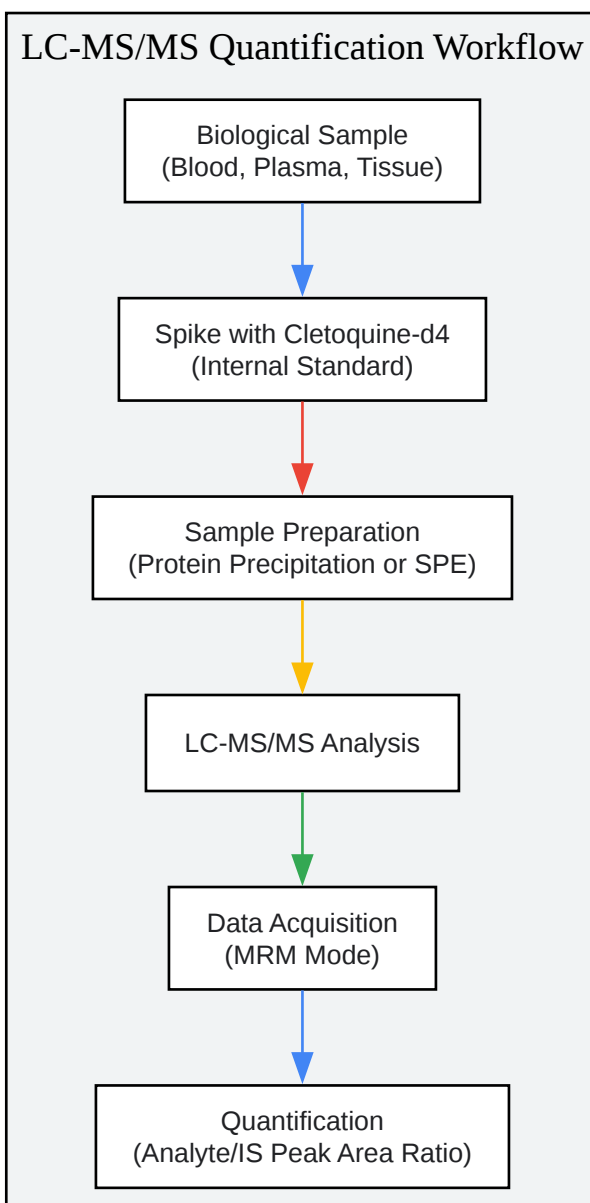
## Mandatory Visualizations

The following diagrams illustrate the metabolic pathway of hydroxychloroquine and a typical experimental workflow for its quantification.



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Caption: Metabolic conversion of hydroxychloroquine to its primary metabolites.



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Caption: Experimental workflow for bioanalytical quantification using **Cletoquine-d4**.

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## References

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